

Head-to-head comparison of different commercial L-lactate assay kits

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Compound of Interest

Compound Name: *L-lactate*

Cat. No.: *B1674914*

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A Head-to-Head Comparison of Commercial L-Lactate Assay Kits

L-Lactate, a key metabolite in anaerobic glycolysis, is a critical indicator of cellular metabolic activity and physiological stress. Its accurate quantification is paramount in diverse research fields, from oncology and metabolism to exercise physiology and drug development. Numerous commercial kits are available to measure **L-lactate** concentrations in various biological samples. This guide provides a detailed comparison of popular **L-lactate** assay kits to assist researchers in selecting the most suitable option for their specific experimental needs.

Performance Comparison of L-Lactate Assay Kits

The selection of an **L-lactate** assay kit should be guided by factors such as the expected lactate concentration in the samples, the sample type, and the available detection instrumentation. The following table summarizes the key performance characteristics of several commercially available kits.

Kit Name	Manufacturer	Catalog Number	Detection Method	Assay Principle	Sensitivity	Dynamic Range	Assay Time	Sample Types
L-Lactate Assay Kit	Sigma-Aldrich	MAK329	Colorimetric	Lactate Dehydrogenase	0.05 mM	0.05 - 2 mM	~20 min	Serum, Plasma, Cell Media
L-Lactate Assay Kit	Cayman Chemical	700510	Colorimetric, Fluorometric	Lactate Dehydrogenase	25 μ M (Fluorometric)	25 μ M - 1 mM	Not Specified	Serum, Plasma, Whole Blood, Urine, Saliva, Cell Culture[1][2][3][4][5]
L-Lactate Assay Kit (Colorimetric)	Abcam	ab65331	Colorimetric	Lactate Dehydrogenase	0.02 mM	0.02 - 10 mM	~30 min	Cell/Tissue Lysates, Cell Culture Supernatant, Urine, Plasma, Serum, Other biological fluids[6][7][8][9]
L-Lactate	Abcam	ab169557	Fluorometric	Lactate Dehydr	< 0.2 μ M	0.2 - 50 μ M	Not Specified	Biofluids,

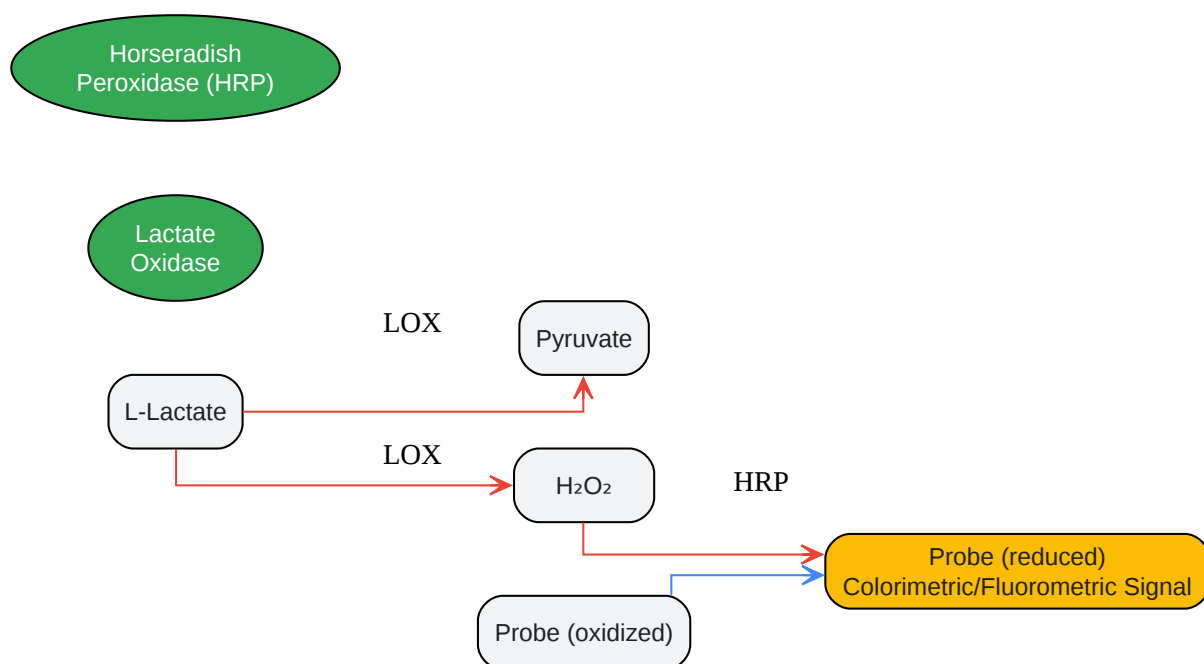
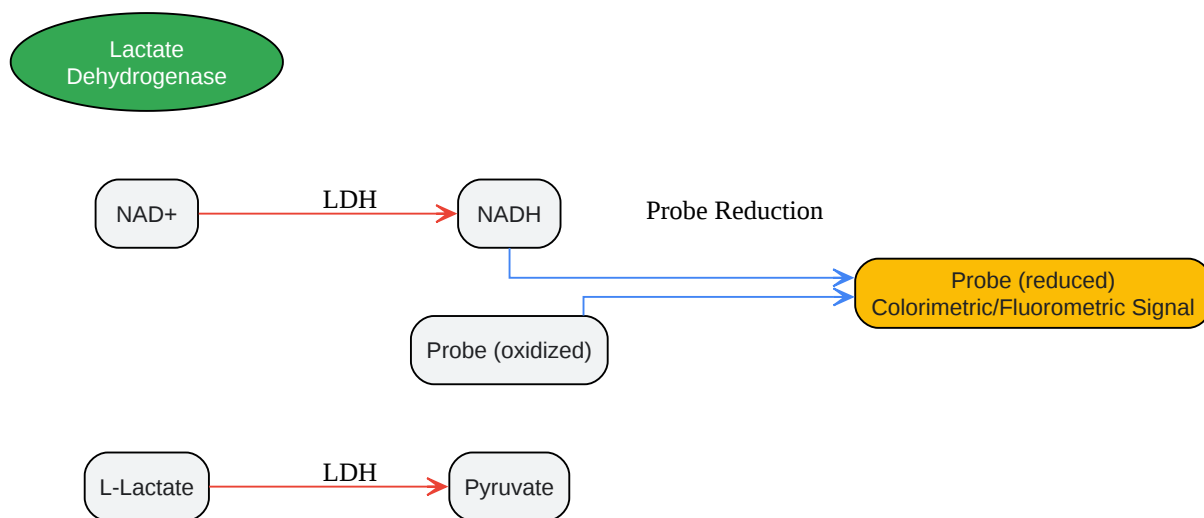
Assay Kit (Fluorometric, High Sensitivity)	Lactate oxidase							Cell/Tissue Extracts, Cell Samples
L-lactate Assay Kit (Colorimetric)	RayBioTech	MA-LAC	Colorimetric	Lactate Oxidase	Not Specific	Not Specific	~5 min	Plasma, Serum, Cell Lysates, Urine, Other biological liquids[10][11][12]
L-Lactic Acid (L-Lactate) Assay Kit	Megazyme	K-LATE	Spectrophotometric (Absorbance at 340 nm)	Lactate Dehydrogenase	0.21 mg/L	0.3 - 30 μg/assay	~10 min	Beverages, Meat, Dairy, Food Products, Biological Cultures[7][13][14][15][16][17]
EnzyFluo™ L-Lactate Assay Kit	BioAssay Systems	Fluorometric	Not Specific	Not Specific	Not Specific	Not Specific	Not Specific[8]	

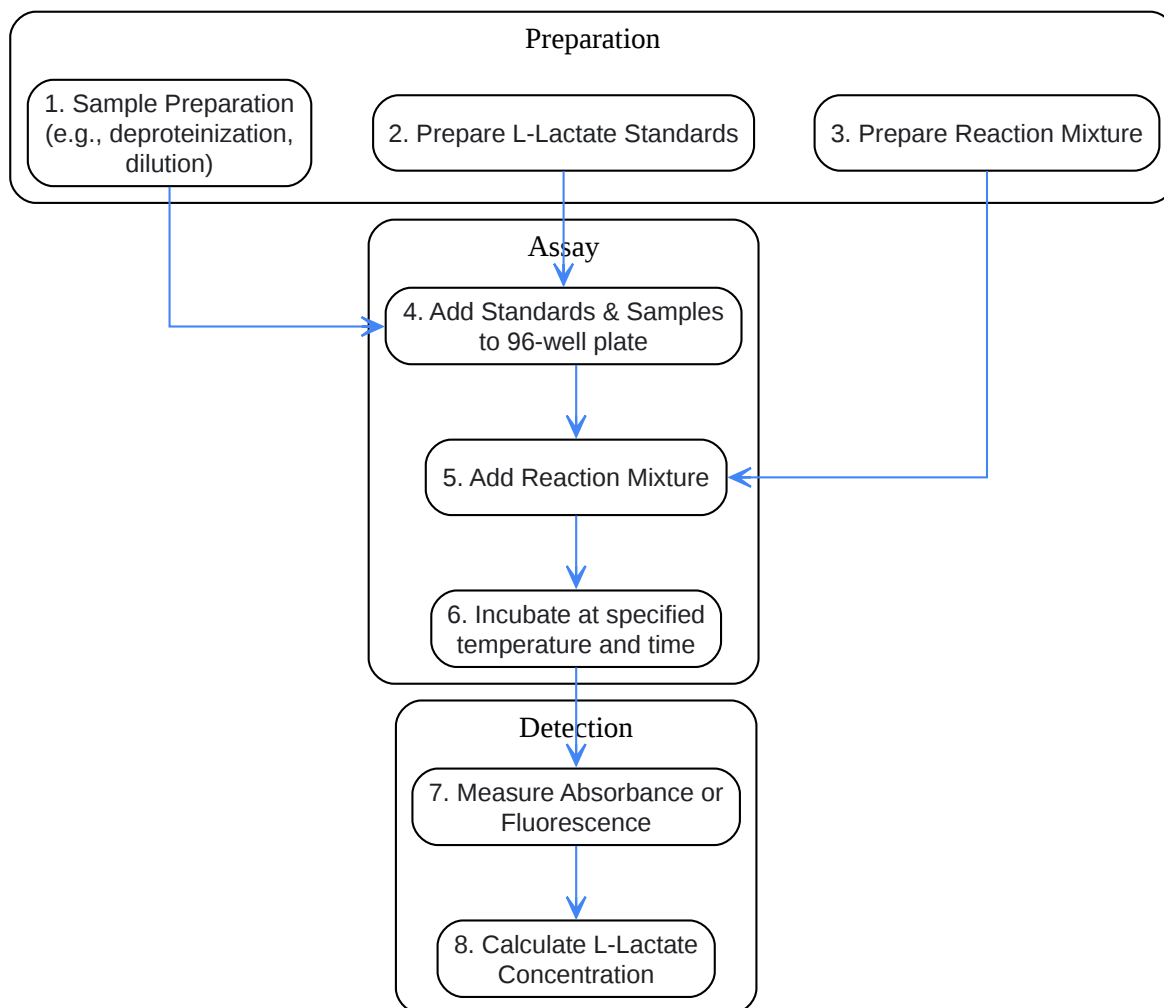
Experimental Principles and Workflows

Commercial **L-lactate** assays predominantly rely on two enzymatic reactions: the Lactate Dehydrogenase (LDH) method and the Lactate Oxidase method.

Lactate Dehydrogenase (LDH) Assay Principle

This is the most common approach. **L-lactate** is oxidized by lactate dehydrogenase (LDH), which concomitantly reduces NAD^+ to NADH. The resulting NADH is then used to reduce a probe, generating a colorimetric or fluorometric signal that is directly proportional to the lactate concentration.[\[18\]](#)





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